

Technical Monograph: 3-(3-Dimethylaminopropionyl)indole

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Compound of Interest

Compound Name: Indole, 3-(3-dimethylaminopropionyl)-
CAS No.: 24955-83-7
Cat. No.: B1265918

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Role in Homotryptamine Synthesis and Serotonin Receptor Modulation

Chemical Identity & Nomenclature

The compound formally indexed as **Indole, 3-(3-dimethylaminopropionyl)-** is a Mannich base derivative of 3-acetylindole. It serves as a pivotal electrophilic building block for synthesizing C3-functionalized indole alkaloids, particularly homotryptamines (3-aminopropyl-indoles), which are homologous to the neurotransmitter serotonin and the psychedelic dimethyltryptamine (DMT).

Property	Specification
Preferred IUPAC Name	3-(dimethylamino)-1-(1H-indol-3-yl)propan-1-one
CAS Registry Number	24955-83-7
Molecular Formula	
Molecular Weight	216.28 g/mol
SMILES	<chem>CN(C)CCC(=O)c1c[nH]c2ccccc12</chem>
Key Functional Groups	Indole (C3-substituted), Ketone, Tertiary Amine
Appearance	Off-white to pale yellow crystalline solid
Melting Point	152–154 °C (typical for HCl salt)

Structural Analysis

The molecule features a 3-carbon acyl chain attached to the C3 position of the indole ring. The terminal carbon of the propyl chain bears a dimethylamino group.^[1] This structure is chemically distinct from tryptamines (ethyl chain) and gramines (methyl chain), placing it in the homotryptamine precursor class. The ketone functionality at C1' makes the adjacent methylene protons acidic and susceptible to enolization, while the carbonyl itself is a target for asymmetric reduction.

Synthetic Methodology

The industrial and laboratory standard for synthesizing 3-(3-dimethylaminopropionyl)indole is the Mannich Reaction. This pathway utilizes 3-acetylindole as the nucleophile (via its enol form) reacting with an iminium ion generated in situ from formaldehyde and dimethylamine.

Protocol: Mannich Synthesis from 3-Acetylindole

Reagents:

- 3-Acetylindole (1.0 eq)
- Dimethylamine hydrochloride (1.2 eq)

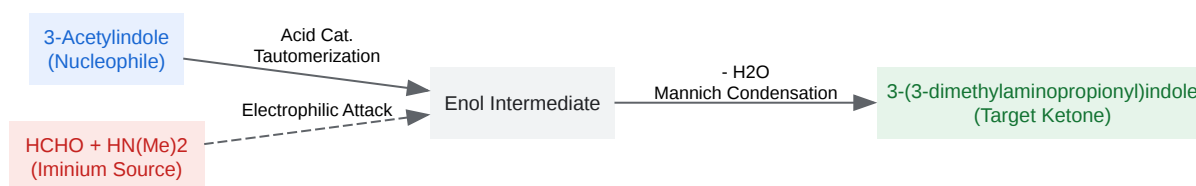
- Paraformaldehyde (1.5 eq)
- Solvent: Absolute Ethanol (EtOH) or Isopropanol
- Catalyst: Conc. HCl (catalytic amount)

Step-by-Step Workflow:

- Activation: In a round-bottom flask equipped with a reflux condenser, dissolve 3-acetylindole in absolute ethanol.
- Reagent Addition: Add dimethylamine hydrochloride and paraformaldehyde. Acidify slightly with 2–3 drops of concentrated HCl to catalyze depolymerization of paraformaldehyde and formation of the iminium species ().
- Reflux: Heat the mixture to reflux () for 12–24 hours. The reaction follows pseudo-first-order kinetics relative to the enol concentration.
- Precipitation: Upon completion (monitored by TLC, eluent DCM:MeOH 9:1), cool the solution to . The hydrochloride salt of the product often precipitates directly.
- Purification: Filter the solid. Recrystallize from ethanol/acetone to yield the pure hydrochloride salt. If the free base is required, treat the salt with 10% and extract with ethyl acetate.

Reaction Mechanism Diagram

The following diagram illustrates the Mannich pathway and subsequent potential transformations.



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Caption: Synthesis of 3-(3-dimethylaminopropionyl)indole via acid-catalyzed Mannich condensation.

Applications in Drug Discovery

This compound is a versatile "divergent intermediate." Its ketone group allows researchers to branch into two distinct classes of pharmacological agents.

A. Synthesis of Homotryptamines (Serotonin Analogs)

Reduction of the carbonyl group yields 3-(3-dimethylaminopropyl)indole.

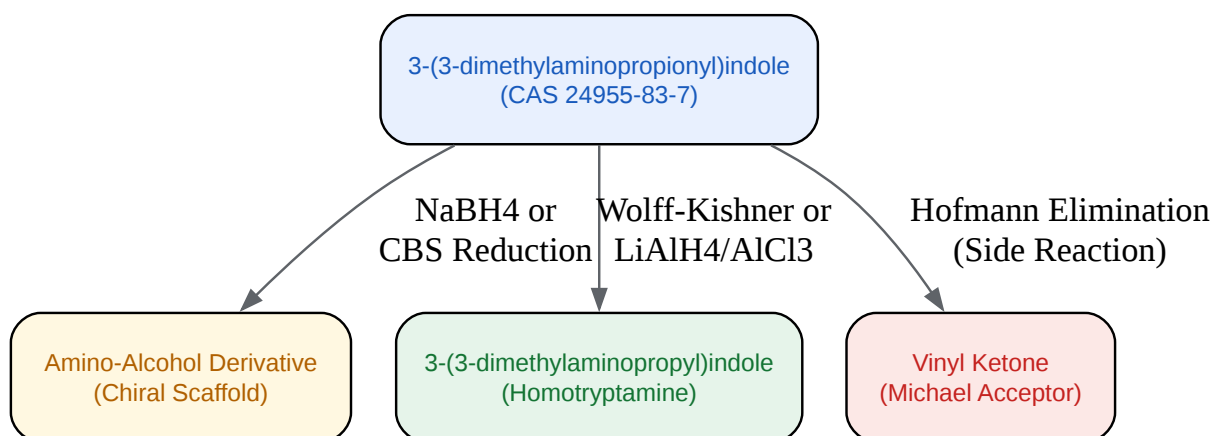
- Method: Wolff-Kishner reduction or catalytic hydrogenation () under acidic conditions.
- Relevance: Homotryptamines exhibit altered binding profiles at 5-HT receptors compared to tryptamines. The extended carbon chain increases lipophilicity and flexibility, often enhancing affinity for 5-HT reuptake transporters (SERT) or specific receptor subtypes (e.g., 5-HT1A).

B. Chiral Amino-Alcohols

Asymmetric reduction of the ketone yields 1-(1H-indol-3-yl)-3-(dimethylamino)propan-1-ol.

- Method: Corey-Bakshi-Shibata (CBS) reduction or transfer hydrogenation.
- Relevance: These amino-alcohols are structural isosteres of Duloxetine and Fluoxetine pharmacophores (where the indole replaces the naphthyl or phenyl rings). They serve as scaffolds for developing novel SNRIs (Serotonin-Norepinephrine Reuptake Inhibitors).

Downstream Transformation Logic



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Caption: Divergent synthesis pathways from the parent ketone intermediate.

Analytical Characterization

To ensure the integrity of the intermediate before proceeding to downstream synthesis, the following analytical signatures must be verified.

Technique	Expected Signature	Interpretation
IR Spectroscopy		Conjugated ketone stretch (lower than typical aliphatic ketones due to indole conjugation).
^1H NMR (DMSO- d_6)	ppm (s, 6H)	Dimethylamino methyl protons.
^1H NMR (DMSO- d_6)	and ppm (t)	Methylene protons of the propyl chain ().
MS (ESI+)		Protonated molecular ion.

Safety & Handling

Hazard Classification: Irritant (Skin/Eye/Respiratory).

- Storage: Store under inert atmosphere (Argon/Nitrogen) at
 . The free base is prone to oxidation; the hydrochloride salt is stable.
- Handling: Use a fume hood. The compound is a precursor to bioactive alkaloids; treat as a potential pharmacological agent with unknown potency.
- Incompatibility: Strong oxidizing agents. Avoid contact with strong bases which may induce retro-Mannich reactions or elimination to the vinyl ketone (a potent alkylator).

References

- PubChem. (n.d.). 1-(1H-indol-3-yl)propan-1-one | C₁₁H₁₁NO.[2][3] National Library of Medicine. Retrieved from [\[Link\]](#)
- NIST Chemistry WebBook. (2025).[4] 1-Propanol, 3-(dimethylamino)- (Related Structure Data). Retrieved from [\[Link\]](#)

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